

A Comparative Guide to the Fluorescence Lifetime of Cy3.5 Maleimide

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Compound of Interest

Compound Name: Cy3.5 maleimide

Cat. No.: B12367600

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For researchers in the fields of molecular biology, drug discovery, and materials science, the selection of an appropriate fluorescent probe is paramount for the success of their experimental assays. Among the myriad of photophysical properties, fluorescence lifetime—the average time a fluorophore remains in its excited state—offers a robust parameter for quantitative measurements, as it is largely independent of probe concentration and excitation intensity. This guide provides a detailed comparison of the fluorescence lifetime of **Cy3.5 maleimide** against other commonly used fluorescent dyes, supported by experimental data and protocols.

Performance Comparison of Cy3.5 Maleimide and Alternatives

The following table summarizes the key photophysical properties of **Cy3.5 maleimide** and comparable fluorescent dyes. This data is essential for selecting the optimal fluorophore based on the specific requirements of an experiment, such as the desired temporal resolution or brightness.

Fluorophore	Excitation Max (nm)	Emission Max (nm)	Fluorescence Lifetime (ns)	Quantum Yield	Solvent/Conditions
Cy3.5 Maleimide	581[1]	596[1]	0.5[2]	Not specified	PBS[2]
Cy3 Maleimide	555[3]	572	0.3	Not specified	PBS
Alexa Fluor 568	578	603	3.6	0.69	Aqueous Solution
ATTO 565	564	590	3.4 - 4.0	0.90	Water/Aqueous

Experimental Protocol: Measuring Fluorescence Lifetime with TCSPC

The fluorescence lifetimes presented in this guide are typically measured using Time-Correlated Single Photon Counting (TCSPC). TCSPC is a highly sensitive technique that measures the time delay between the excitation of a fluorophore by a pulsed laser and the emission of a photon.

Objective: To determine the fluorescence lifetime of a maleimide-functionalized fluorescent dye.

Materials:

- Pulsed laser source with a high repetition rate (e.g., picosecond diode laser)
- Sample holder/cuvette
- High-speed single-photon detector (e.g., photomultiplier tube (PMT) or single-photon avalanche diode (SPAD))
- TCSPC electronics module
- Data acquisition and analysis software

- Fluorophore stock solution (e.g., **Cy3.5 maleimide** in DMSO)
- Appropriate buffer (e.g., PBS, pH 7.4)

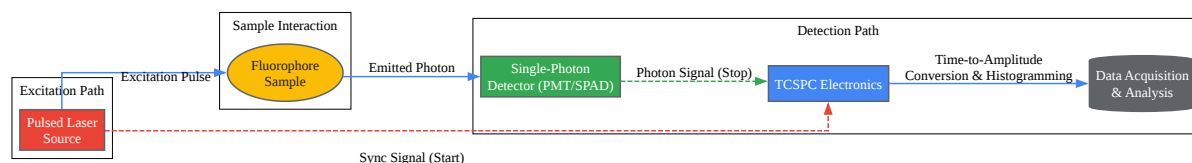
Procedure:

- Sample Preparation:
 - Prepare a dilute solution of the fluorescent dye in the desired buffer. The optical density should be low (< 0.1) to prevent reabsorption and aggregation effects.
 - Transfer the sample to a suitable cuvette.
- Instrument Setup:
 - Set the excitation wavelength of the pulsed laser to the absorption maximum of the fluorophore.
 - Adjust the laser pulse repetition rate to ensure that the time between pulses is significantly longer than the expected fluorescence lifetime of the sample.
 - Configure the detector and TCSPC electronics. The detection wavelength should be set to the emission maximum of the fluorophore.
- Instrument Response Function (IRF) Measurement:
 - Replace the sample with a scattering solution (e.g., a dilute solution of non-dairy creamer or a Ludox solution) to measure the IRF. The IRF represents the time response of the TCSPC system itself.
- Fluorescence Decay Measurement:
 - Place the fluorophore sample in the instrument.
 - Acquire data by detecting single-photon emission events and recording their arrival times relative to the laser pulses.

- Continue data acquisition until a sufficient number of photons have been collected to form a statistically robust decay histogram. The count rate should be kept low (typically <5% of the laser repetition rate) to avoid pulse pile-up artifacts.
- Data Analysis:
 - The collected data is a histogram of photon counts versus time.
 - Fit the fluorescence decay curve using an appropriate decay model (e.g., a single or multi-exponential decay function) after deconvolution with the measured IRF. The fluorescence lifetime (τ) is determined from this fit.

Experimental Workflow Visualization

The following diagram illustrates the fundamental workflow of a Time-Correlated Single Photon Counting (TCSPC) experiment for measuring fluorescence lifetime.



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